

A Comprehensive Safety and Handling Guide for 2-Bromo-3-methylpyrazine

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Compound of Interest

Compound Name: 2-Bromo-3-methylpyrazine

Cat. No.: B037793

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the safety protocols, handling procedures, and emergency responses associated with **2-Bromo-3-methylpyrazine**. As a Senior Application Scientist, the following content is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and practical applicability in a laboratory setting. The primary objective is to empower researchers with the knowledge to mitigate risks and foster a culture of safety.

Section 1: Chemical Identity and Core Properties

2-Bromo-3-methylpyrazine is a heterocyclic organic compound frequently utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals, and as a flavoring agent in the food industry.^[1] Its distinct chemical properties necessitate a thorough understanding of its characteristics for safe handling.

Property	Value	Source
CAS Number	120984-76-1	[2] [3]
Molecular Formula	C ₅ H ₅ BrN ₂	[1] [2]
Molecular Weight	173.01 g/mol	[1] [2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Strong, pungent	[1]
Synonyms	2-bromo-3-methylpyrazine	[2]

Section 2: Hazard Analysis and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards associated with chemical substances. **2-Bromo-3-methylpyrazine** is classified with a "Warning" signal word and carries the GHS07 pictogram, indicating several moderate hazards.[\[3\]](#)

GHS Pictogram	Associated Hazards			
	H302: Harmful if swallowed	H315: Causes skin irritation	H319: Causes serious eye irritation	H335: May cause respiratory irritation

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Caption: GHS Pictogram and associated hazard statements.

A detailed breakdown of the GHS classification is essential for a comprehensive risk assessment.

Hazard Class	Category	Hazard Statement	Implication for Researchers
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Accidental ingestion can lead to acute health effects; strict hygiene protocols are mandatory. [2] [4] [5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Direct contact with the skin can cause inflammation, redness, and discomfort. [2] [4] [5]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation	Splashes or vapor exposure can cause significant, potentially painful, eye irritation. [2] [4] [5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Inhalation of vapors may irritate the respiratory tract, leading to coughing and discomfort. [2] [4] [5]

Section 3: Proactive Risk Mitigation and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplementing with appropriate PPE, is critical. The causality for each recommendation is directly linked to the substance's hazard profile.

Engineering Controls: The Primary Barrier

Engineering controls are the most effective means of exposure prevention because they isolate the hazard from the user.

- Fume Hood: All handling of **2-Bromo-3-methylpyrazine**, including weighing and transfers, must be conducted within a properly functioning chemical fume hood.^{[6][7]} This is a non-negotiable control to mitigate the respiratory irritation hazard (H335).^{[2][4]}
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of vapors.^[8]
- Emergency Stations: Eyewash stations and safety showers must be readily accessible and tested regularly.^{[7][9]} Their proximity is crucial for immediate decontamination following accidental exposure.

Personal Protective Equipment: The Essential Last Defense

PPE is required to protect against exposure where engineering controls cannot provide complete protection.

Protection Type	Specific Requirements	Rationale and Standards
Eye/Face Protection	Chemical safety goggles with side-shields or a full-face shield.	Required to prevent eye contact and serious irritation (H319). Must conform to EN 166 (EU) or ANSI Z87.1 (US) standards. [7] [9] [10]
Skin Protection	Chemically impermeable gloves (e.g., Nitrile rubber). Flame-resistant lab coat.	Essential to prevent skin irritation (H315). [2] [4] Gloves must be inspected before use and removed using the proper technique to avoid cross-contamination. [7]
Respiratory Protection	NIOSH/MSHA-approved air-purifying respirator with an organic vapor cartridge.	Necessary only if engineering controls fail or during a large spill. Use should follow a formal respiratory protection program (e.g., OSHA 29 CFR 1910.134). [9] [11]

Section 4: Standard Operating Protocol for Safe Handling

Adherence to a validated workflow minimizes the risk of exposure and ensures experimental integrity.

Step 1: Pre-Handling Preparation

- Review SDS: Before beginning work, thoroughly review this guide and the manufacturer-specific Safety Data Sheet.
- Don PPE: Put on all required PPE as detailed in Section 3.2.
- Verify Engineering Controls: Confirm that the fume hood is operational and the sash is at the appropriate height. Ensure the path to the eyewash station and safety shower is clear.

Step 2: Chemical Handling

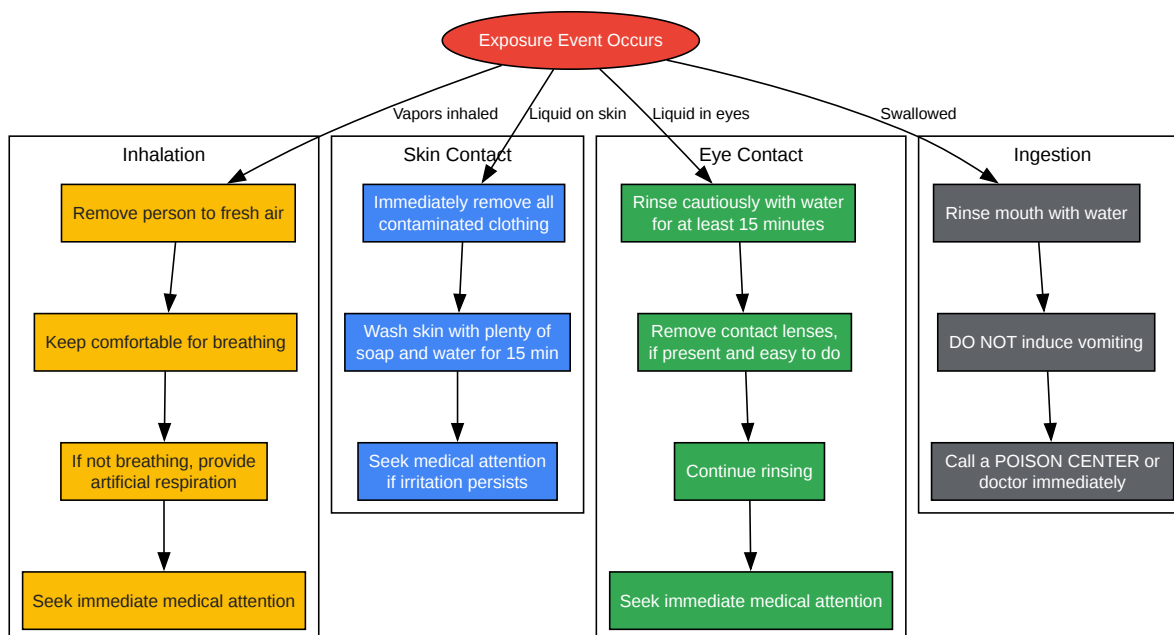
- Inert Atmosphere: When not in use, store the primary container under an inert atmosphere (e.g., argon or nitrogen) and refrigerate at 2-8°C to maintain chemical stability.[\[3\]](#)[\[7\]](#)
- Aliquotting: Transfer the required amount of the liquid into a secondary, labeled container inside the fume hood.
- Closure: Securely seal all containers immediately after use to prevent the release of vapors.[\[6\]](#)[\[8\]](#)

Step 3: Post-Handling Procedures

- Decontamination: Clean any contaminated surfaces and equipment.
- Waste Disposal: Dispose of contaminated consumables (e.g., pipette tips, gloves) and surplus chemicals in a properly labeled hazardous waste container according to institutional and local regulations.
- Doff PPE: Remove PPE in the correct order to prevent self-contamination.
- Hygiene: Wash hands thoroughly with soap and water after handling is complete.[\[6\]](#)[\[8\]](#)

Section 5: Emergency Response and First-Aid Protocols

Immediate and correct action during an emergency is vital. The following workflow outlines the necessary steps for different exposure scenarios.



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